

An In-depth Technical Guide to 4-Bromobenzophenone (CAS 90-90-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzophenone

Cat. No.: B181533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Bromobenzophenone** (CAS 90-90-4), a versatile chemical intermediate with significant applications in organic synthesis, analytical chemistry, and pharmaceutical development. This document collates critical data on its chemical and physical properties, detailed spectral analysis, and established synthesis protocols. Furthermore, it explores the broader biological activities of benzophenone derivatives, offering insights into potential applications in drug discovery and development.

Chemical and Physical Properties

4-Bromobenzophenone is a white to light beige crystalline powder at room temperature.^{[1][2]} It is known for its chemical stability and reactivity, which makes it a valuable building block in various chemical reactions.^[3] It is insoluble in water but shows slight solubility in organic solvents such as ethanol, ether, and benzene.^{[1][3][4]}

Table 1: Physical and Chemical Properties of **4-Bromobenzophenone**

Property	Value	Reference(s)
CAS Number	90-90-4	[5][6]
Molecular Formula	C ₁₃ H ₉ BrO	[1][6]
Molecular Weight	261.11 g/mol	[1][6]
Appearance	White to light beige crystalline powder	[1][3]
Melting Point	79-84 °C	[1][7]
Boiling Point	350 °C	[1][7]
InChI Key	KEOLYBMGRQYQTN-UHFFFAOYSA-N	[1]
SMILES	<chem>O=C(C1=CC=C(Br)C=C1)C2=CC=CC=C2</chem>	[1]
Water Solubility	Insoluble	[1][3]
Storage	Sealed in a dry place at room temperature	[1]

Spectral Data

The structural identity and purity of **4-Bromobenzophenone** can be confirmed through various spectroscopic techniques. The following tables summarize the key spectral data.

Table 2: ¹H NMR Spectral Data of **4-Bromobenzophenone** (in CDCl₃)

Assignment	Chemical Shift (ppm)	Reference(s)
Aromatic Protons	7.772	[1]
Aromatic Protons	7.674	[1]
Aromatic Protons	7.63	[1]
Aromatic Protons	7.60	[1]
Aromatic Protons	7.488	[1]

Table 3: ^{13}C NMR Spectral Data of **4-Bromobenzophenone**

Feature	Description	Reference(s)
Spectrum	Available	[8]
Discussion	The assignment of peaks in the ^{13}C NMR spectrum of 4-bromobenzophenone can be complex due to the "heavy atom effect" of bromine, which can cause an upfield shift of the ipso-carbon.	[9]

Table 4: Infrared (IR) Spectroscopy Data of **4-Bromobenzophenone**

Vibration	Wavenumber (cm^{-1})	Reference(s)
C=O (Ketone) Stretching	1728.72	[3][10]
Aromatic C=C Stretch	1578.29	[10]
C-Br Stretching	600-500 (literature value)	[3][10]

Table 5: Mass Spectrometry Data of **4-Bromobenzophenone**

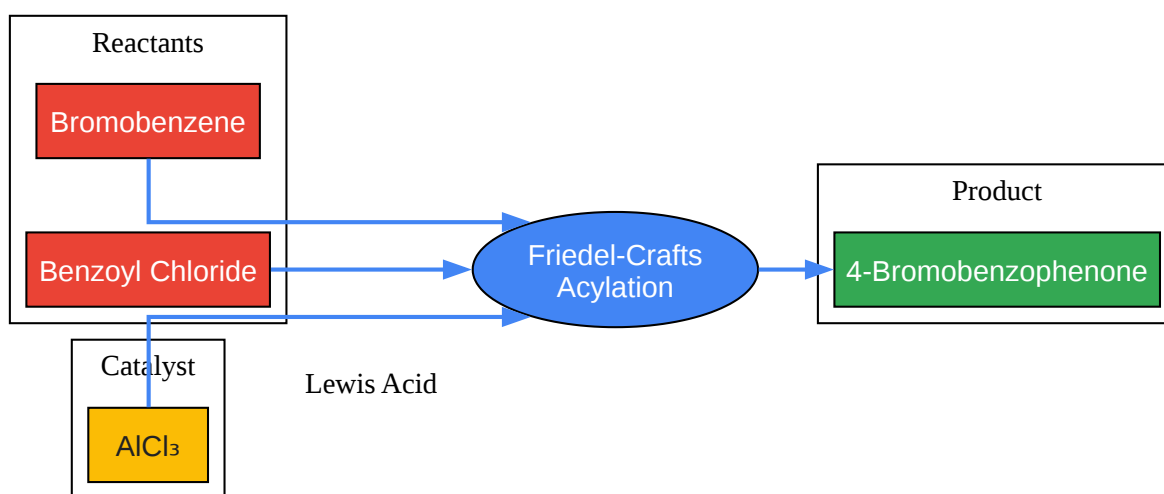
Feature	Description	Reference(s)
Molecular Ion (M^+)	m/z 260	[11]
Major Fragments	m/z 183, 185, 105, 102	[12]

Synthesis of 4-Bromobenzophenone

4-Bromobenzophenone is commonly synthesized through two primary methods: Friedel-Crafts acylation and Suzuki-Miyaura cross-coupling.

Friedel-Crafts Acylation

This classical method involves the electrophilic acylation of bromobenzene with benzoyl chloride using a Lewis acid catalyst, typically aluminum chloride ($AlCl_3$). [4][13]



[Click to download full resolution via product page](#)

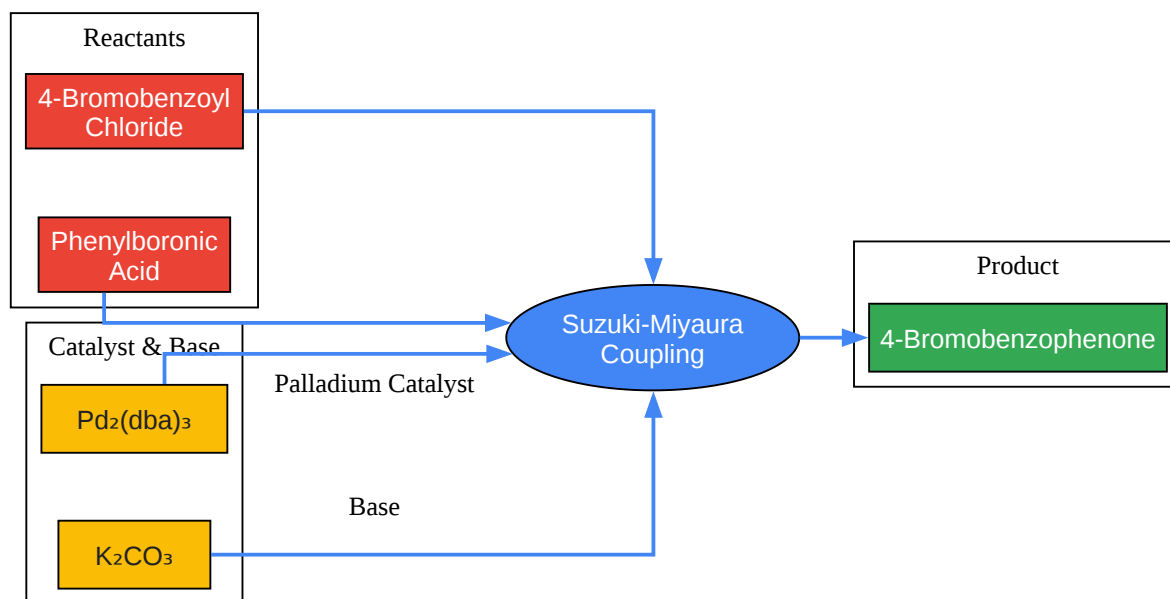
Caption: Friedel-Crafts Acylation Synthesis Workflow.

Experimental Protocol: Friedel-Crafts Acylation

- Reaction Setup: In a 50 mL Erlenmeyer flask, mix bromobenzene (2.0 mL, 19 mmol) and benzoyl chloride (3.3 mL, 30 mmol).[4]
- Catalyst Addition: Gradually add anhydrous aluminum chloride (4.0 g, 30 mmol) to the mixture with agitation.[4]
- Heating: Heat the reaction mixture in a boiling water bath for 20 minutes.[3][4]
- Quenching: After cooling, carefully pour the mixture onto ice.[4][14]
- Neutralization: Neutralize the mixture with a 10% sodium hydroxide (NaOH) solution to dissolve any residual acids and aluminum salts.[3][4]
- Extraction: Extract the organic phase with diethyl ether.[4]
- Drying and Concentration: Dry the organic layer and concentrate it using a rotary evaporator.[4]
- Purification: Purify the crude product by recrystallization from light petroleum to yield **4-bromobenzophenone** as a colorless solid.[4]

Suzuki-Miyaura Cross-Coupling

This modern cross-coupling reaction provides an alternative route to synthesize **4-bromobenzophenone**. The reaction typically involves the coupling of an acyl chloride with an arylboronic acid in the presence of a palladium catalyst and a base.[5][15]



[Click to download full resolution via product page](#)

Caption: Suzuki-Miyaura Coupling Synthesis Workflow.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

- Reaction Setup: In a 10 mL flask equipped with a magnetic stirrer, add 4-bromobenzoyl chloride (0.5 mmol), phenylboronic acid (0.52 mmol), potassium carbonate (K₂CO₃, 1.0 mmol), and tris(dibenzylideneacetone)dipalladium(0) (Pd₂(dba)₃, 5 mol%).^[15]
- Solvent Addition: Add toluene (1.0 mL) to the flask.^[15]
- Reaction Conditions: Stir the reaction mixture under reflux for 4 hours.^[15]
- Work-up: After the reaction is complete, wash the mixture with a 1.5 M sodium hydroxide solution.^[15]
- Extraction: Extract the aqueous phase with ethyl acetate.^[15]

- Purification: The combined organic layers are dried and concentrated to yield the product. Further purification can be achieved by silica gel column chromatography.[5]

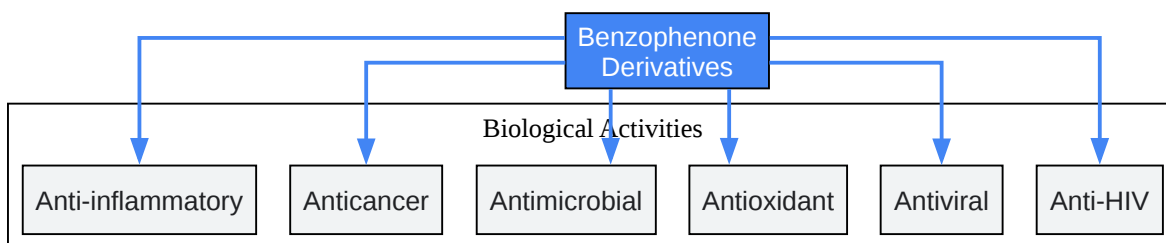
Applications in Research and Development

4-Bromobenzophenone is a key intermediate in various sectors of chemical and pharmaceutical research.

- Organic Synthesis: It serves as a versatile building block for the synthesis of more complex molecules and novel compounds.[3][16]
- Pharmaceutical Intermediate: **4-Bromobenzophenone** is an important precursor in the development of new drug candidates, including antidepressants and anti-inflammatory agents.[3][16] Its derivatives have shown a wide range of biological activities.[17][18][19]
- Analytical Chemistry: It is used in analytical applications such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).[1][4][8][16]

Biological Activity of Benzophenone Derivatives

While specific biological data for **4-bromobenzophenone** is limited, the broader class of benzophenone derivatives has been extensively studied, revealing significant pharmacological potential.



[Click to download full resolution via product page](#)

Caption: Biological Activities of Benzophenone Derivatives.

- **Anti-inflammatory Activity:** Benzophenone derivatives have shown anti-inflammatory properties, primarily through the inhibition of cyclooxygenase (COX) enzymes.[18]
- **Anticancer Activity:** Various benzophenone derivatives have demonstrated cytotoxic effects against a range of human cancer cell lines.[18] Some synthesized benzophenones have shown very strong inhibitory activity against cell lines such as HL-60, A-549, SMMC-7721, and SW480.[20][21]
- **Antimicrobial and Antiviral Activity:** The benzophenone scaffold is found in natural products exhibiting a range of biological activities, including antimicrobial, antifungal, antiviral, and anti-HIV properties.[19]

Safety Information

4-Bromobenzophenone is classified as an irritant, causing skin, eye, and respiratory irritation. [14][22] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound.[7] It should be handled in a well-ventilated area.[22]

First Aid Measures:

- **Skin Contact:** Wash off immediately with soap and plenty of water.[14]
- **Eye Contact:** Rinse immediately with plenty of water for at least 15 minutes.[14]
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration.[14]
- **Ingestion:** Rinse mouth with water.[14]

In all cases of exposure, seek medical attention.[14]

Conclusion

4-Bromobenzophenone (CAS 90-90-4) is a chemical compound of significant interest to the scientific community. Its well-defined physical and chemical properties, along with established synthesis routes, make it a valuable tool in organic synthesis. Its role as a pharmaceutical intermediate, underscored by the diverse biological activities of the broader benzophenone class, highlights its potential for future drug discovery and development endeavors. This

technical guide serves as a comprehensive resource for researchers and professionals working with this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-BROMOBENZOPHENONE(90-90-4) 1H NMR [m.chemicalbook.com]
- 2. 4-BROMOBENZOPHENONE | 90-90-4 [chemicalbook.com]
- 3. scribd.com [scribd.com]
- 4. studymoose.com [studymoose.com]
- 5. 4-BROMOBENZOPHENONE synthesis - chemicalbook [chemicalbook.com]
- 6. scbt.com [scbt.com]
- 7. 4-BROMOBENZOPHENONE(90-90-4) MS [m.chemicalbook.com]
- 8. 4-BROMOBENZOPHENONE(90-90-4) 13C NMR [m.chemicalbook.com]
- 9. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 10. scribd.com [scribd.com]
- 11. 4-BROMOBENZOPHENONE(90-90-4) IR Spectrum [chemicalbook.com]
- 12. 4-Bromobenzophenone | C13H9BrO | CID 7030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. spectrabase.com [spectrabase.com]
- 14. scribd.com [scribd.com]
- 15. mdpi.com [mdpi.com]
- 16. nbino.com [nbino.com]
- 17. Benzophenone: a ubiquitous scaffold in medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 18. benchchem.com [benchchem.com]
- 19. Structural diversity and bioactivities of natural benzophenones - PubMed [pubmed.ncbi.nlm.nih.gov]

- 20. Synthesis and bioactivity investigation of benzophenone and its derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 21. Synthesis and bioactivity investigation of benzophenone and its derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 22. 4-Bromobenzophenone | C₁₃H₉BrO | CID 7030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromobenzophenone (CAS 90-90-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181533#4-bromobenzophenone-cas-number-90-90-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com